

Lumichrome-d8: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Lumichrome-d8

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Lumichrome-d8**, a deuterated analog of the riboflavin metabolite, Lumichrome. This document furnishes its core chemical properties, including its CAS number and molecular formula, and delves into the synthesis, biological significance, and analytical applications of its non-deuterated counterpart, with a focus on its utility as an internal standard in quantitative mass spectrometry.

Core Compound Data

Parameter	Value	Reference
Compound Name	Lumichrome-d8	[1]
Alternate Names	Riboflavin lumichrome-d8	[1]
CAS Number	1086-80-2 (unlabeled)	[1]
Molecular Formula	C ₁₂ H ₂ D ₈ N ₄ O ₂	[1]
Molecular Weight	250.28 g/mol	[1]

Introduction to Lumichrome

Lumichrome (7,8-dimethylalloxazine) is a blue-fluorescent compound that arises from the degradation of riboflavin (Vitamin B2) upon exposure to light or through enzymatic action by various microorganisms.[2][3] Beyond being a simple degradation product, lumichrome is now recognized as a significant signaling molecule in diverse biological systems, including bacterial quorum sensing and plant growth promotion.[2][4][5]

Synthesis of Lumichrome

There are three primary methods for synthesizing Lumichrome, each with distinct advantages and disadvantages. The synthesis of **Lumichrome-d8** would follow similar principles, utilizing deuterated precursors where appropriate.

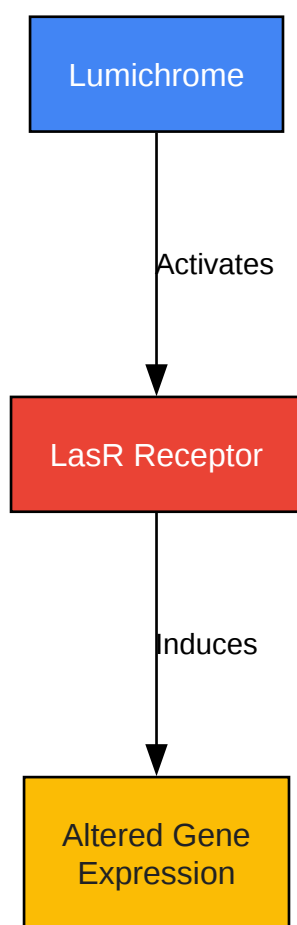
Synthesis Method	Description	Advantages	Disadvantages	Reference
Biochemical Synthesis	Utilizes microorganisms, such as <i>Microbacterium</i> sp., to convert riboflavin into Lumichrome.	High yield (96-98%), high purity, environmentally friendly, and a straightforward purification process.	Requires microbial culturing, which can be time-consuming and may necessitate specialized fermentation equipment.	[6]
Photolytic Synthesis	Involves the irradiation of a riboflavin solution with a light source (e.g., mercury lamp or sunlight) to induce its photodegradation into Lumichrome.	Relatively simple experimental setup.	Generally results in lower yields compared to biochemical synthesis.	[6]
Chemical Synthesis	Involves the chemical reaction of precursors like alloxan monohydrate and 4,5-dimethyl-1,2-phenylenediamine.	Allows for precise control over reaction conditions.	Typically yields are lower than biochemical synthesis.	[6]

Biological Significance and Signaling Pathways

Lumichrome has been identified as a key signaling molecule with diverse biological activities.

Bacterial Quorum Sensing

Lumichrome acts as a mimic of N-acyl homoserine lactone (AHL) signals, which are crucial for bacterial quorum sensing. It can activate the LasR quorum-sensing receptor in *Pseudomonas aeruginosa*, thereby influencing gene expression within the bacterial population.[2][4]



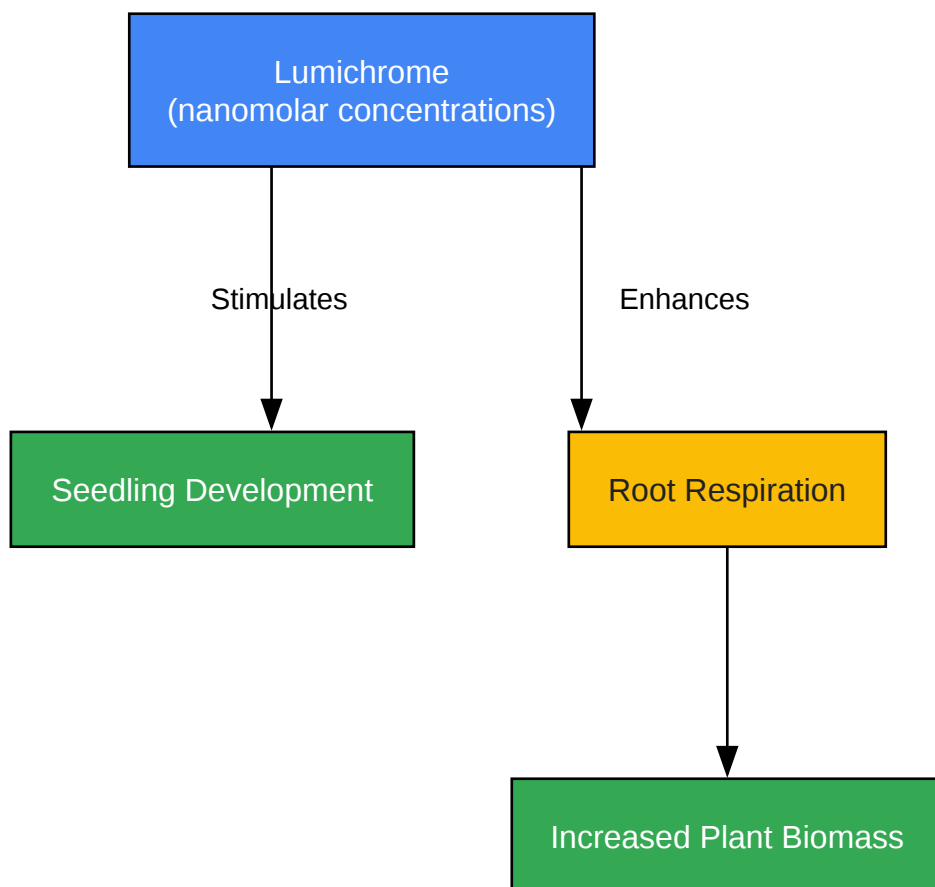
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Caption: Lumichrome signaling in bacterial quorum sensing via the LasR receptor.

Plant Growth Regulation

At nanomolar concentrations, lumichrome has been shown to stimulate seedling development in both legumes and cereals.[4][5] It can enhance root respiration and overall plant biomass.[5]

This suggests that lumichrome plays a significant role as a regulatory molecule in plant physiology.



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Caption: Influence of Lumichrome on plant growth and development.

Experimental Protocols

While specific, published experimental protocols for **Lumichrome-d8** are not readily available, its primary application is as an internal standard for the quantification of Lumichrome in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS). Below is a generalized protocol for this application.

Protocol: Quantification of Lumichrome in Biological Samples using Lumichrome-d8 as an Internal Standard

1. Objective: To accurately quantify the concentration of Lumichrome in a biological sample (e.g., bacterial culture supernatant, plant tissue extract) using an isotope dilution LC-MS/MS method.

2. Materials:

- Lumichrome standard
- **Lumichrome-d8** (internal standard)
- Acetonitrile (ACN), LC-MS grade
- Formic acid (FA), LC-MS grade
- Water, LC-MS grade
- Biological sample for analysis
- Microcentrifuge tubes
- Syringe filters (0.22 μ m)
- LC-MS system (e.g., triple quadrupole mass spectrometer)

3. Standard Preparation:

- Prepare a stock solution of Lumichrome (e.g., 1 mg/mL) in a suitable solvent (e.g., DMSO).
- Prepare a stock solution of **Lumichrome-d8** (e.g., 1 mg/mL) in the same solvent.
- From the stock solutions, prepare a series of calibration standards containing known concentrations of Lumichrome and a fixed concentration of **Lumichrome-d8**.

4. Sample Preparation (Protein Precipitation):

- To 100 μ L of the biological sample, add a known amount of the **Lumichrome-d8** internal standard solution.
- Add 300 μ L of cold acetonitrile to precipitate proteins.

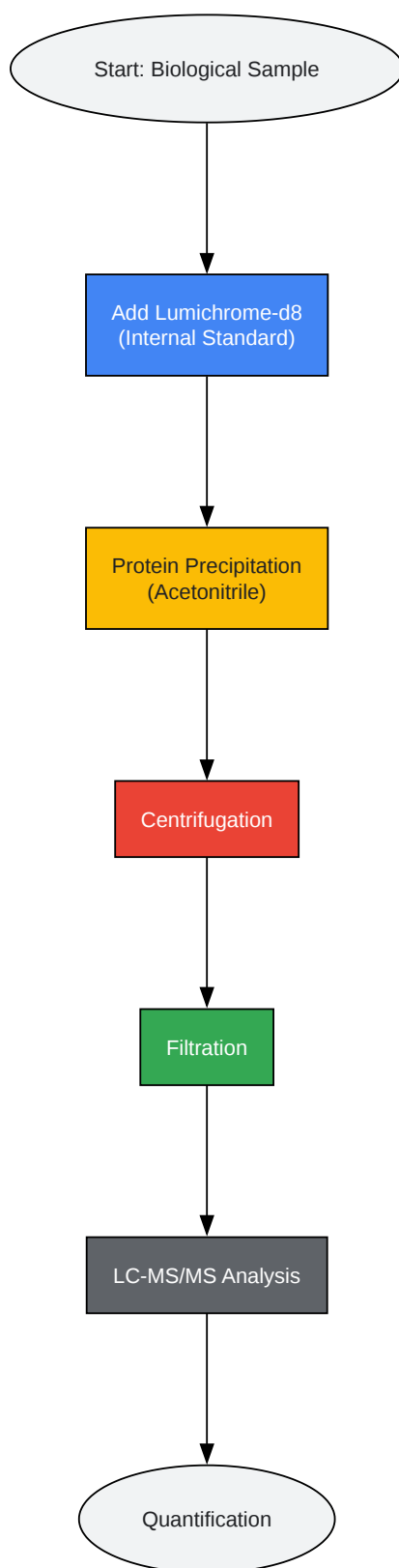
- Vortex the mixture for 30 seconds.
- Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C.
- Collect the supernatant and filter it through a 0.22 µm syringe filter into an LC vial.

5. LC-MS/MS Analysis:

- Liquid Chromatography (LC) Conditions:
 - Column: A suitable C18 reversed-phase column.
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A suitable gradient to separate Lumichrome from other matrix components.
 - Injection Volume: 5-10 µL.
- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Analysis Mode: Multiple Reaction Monitoring (MRM).
 - Monitor the precursor-to-product ion transitions for both Lumichrome and **Lumichrome-d8**. The exact masses for these transitions should be optimized on the specific instrument being used.

6. Data Analysis:

- Generate a calibration curve by plotting the ratio of the peak area of Lumichrome to the peak area of **Lumichrome-d8** against the concentration of the Lumichrome standards.
- Calculate the concentration of Lumichrome in the biological samples by interpolating the peak area ratio of the sample from the calibration curve.



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Caption: Workflow for Lumichrome quantification using **Lumichrome-d8**.

Conclusion

Lumichrome-d8 is an essential tool for researchers studying the biological roles of Lumichrome. Its use as an internal standard enables accurate and precise quantification in complex biological matrices, which is critical for elucidating its function in microbial communication, plant development, and potentially other undiscovered biological processes. The methodologies and information presented in this guide are intended to support the scientific community in advancing research in these areas.

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